

# Personal protective equipment for handling Hydrogen dichromate

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## Compound of Interest

Compound Name: *Hydrogen dichromate*

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## Safe Handling and Disposal of Dichromic Acid

### IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

Dichromic acid ( $H_2Cr_2O_7$ ), often referred to as **hydrogen dichromate**, and its precursor salts are highly hazardous materials demanding stringent safety protocols. These compounds, containing hexavalent chromium ( $Cr^{6+}$ ), are potent oxidizing agents, corrosive to tissues and metals, and are acutely toxic.<sup>[1][2][3][4]</sup> Furthermore, they are confirmed carcinogens, mutagens, and teratogens.<sup>[1][2][3][4][5]</sup> Exposure can be fatal if ingested, inhaled, or absorbed through the skin, and can cause severe damage to the skin, eyes, and mucous membranes.<sup>[1][2][3][4]</sup> Due to these significant health risks, all handling and disposal procedures must be conducted with extreme caution, adhering to the personal protective equipment (PPE) and procedural guidelines outlined below.

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory to prevent any direct contact with dichromic acid. The following table summarizes the required PPE for handling this substance.

Body Part	Required PPE	Specifications and Notes
Hands	Double-gloving with Nitrile Gloves	Latex gloves are not suitable and should not be used. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> Heavy-duty butyl or neoprene over-gloves can provide additional protection.
Eyes/Face	Safety Goggles and a Face Shield	ANSI Z87.1-compliant safety goggles are the minimum requirement. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> A full-face shield must be worn over the goggles, especially when a splash hazard is present. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Body	Laboratory Coat and a Chemical-Resistant Apron	A standard lab coat should be worn, supplemented by a chemical-resistant apron, particularly when handling larger quantities. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> For extensive use, a full chemical-resistant suit may be necessary.
Respiratory	Fume Hood	All work with dichromic acid must be performed in a certified chemical fume hood to prevent inhalation of toxic vapors. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> If a fume hood is not feasible, a full-face respirator with an acid gas cartridge is required after consultation with environmental health and safety professionals. <a href="#">[8]</a> <a href="#">[9]</a>
Feet	Closed-Toed Shoes	Shoes must fully cover the feet to protect against spills.

## Operational Plan: Handling and Storage

### Engineering Controls:

- Fume Hood: All procedures involving dichromic acid or its salts must be conducted within a properly functioning and certified chemical fume hood.[1][2][3][4][7]
- Safety Shower and Eyewash Station: An operational and easily accessible safety shower and eyewash station are critical in the immediate work area.[6][8]

### Work Practices:

- Pre-Approval: Do not use dichromic acid or its salts until you have received pre-approval from the Principal Investigator or a designated laboratory safety officer.[1][2][4]
- Labeling: All containers must be clearly labeled with the chemical name, a skull-and-crossbones pictogram, the word "Danger," and identify the material as acutely toxic and carcinogenic.[1][3][4]
- Storage: Store containers in a cool, dry, and well-ventilated area, below eye level.[1][2][3][4] They must be kept in leak-proof secondary containment.[1][2][3][4]
- Incompatibilities: Dichromic acid is incompatible with a wide range of substances, including acids, bases, powdered metals, organic chemicals, and reducing agents.[1][2][3][4][7] Segregate it from these materials during storage and use.

### Spill Response:

- Small Spills: If a small spill occurs and you are trained to handle it, use a spill kit designed for acid neutralization and absorption.
- Large Spills: Treat all other spills as major incidents. Evacuate the area immediately, notify others and your supervisor, and contact emergency personnel.[2][3]

## Disposal Plan

Dichromic acid waste is considered highly toxic and must be disposed of as hazardous waste in compliance with all local, state, and federal regulations.[7][10] Do not dispose of it down the

drain.[10] The standard procedure for treating chromic acid waste involves a two-step process:

- Reduction of Chromium (VI): The highly toxic hexavalent chromium ( $\text{Cr}^{6+}$ ) is reduced to the more stable and less toxic trivalent chromium ( $\text{Cr}^{3+}$ ). This is typically achieved using a reducing agent like sodium thiosulfate in an acidic environment.[10]
- Neutralization: The resulting  $\text{Cr}^{3+}$  solution is then neutralized.[10]

#### Experimental Protocol: Waste Neutralization

The following is a general protocol for the neutralization of dichromic acid waste. This procedure should only be carried out by trained personnel under a fume hood and with appropriate PPE.

- Dilution: In a beaker significantly larger than the waste volume, slowly add the dichromic acid waste to an equal amount of cold water with constant stirring.[10] Never add water to the acid.[7]
- pH Adjustment: Adjust the pH of the diluted solution to 1.0 using sulfuric acid or sodium carbonate as needed.[10]
- Reduction: Slowly add sodium thiosulfate to the solution while stirring. Continue adding until the solution's color changes, indicating the reduction of  $\text{Cr}^{6+}$  to  $\text{Cr}^{3+}$ .[10]
- Neutralization: Slowly add sodium carbonate to neutralize the acidic solution. Continue stirring for at least 15 minutes after neutralization is complete.[10]
- Precipitation and Disposal: Allow the mixture to sit overnight to allow the trivalent chromium hydroxide to precipitate.[10] The precipitate should be filtered and disposed of as hazardous waste according to institutional guidelines.[10]

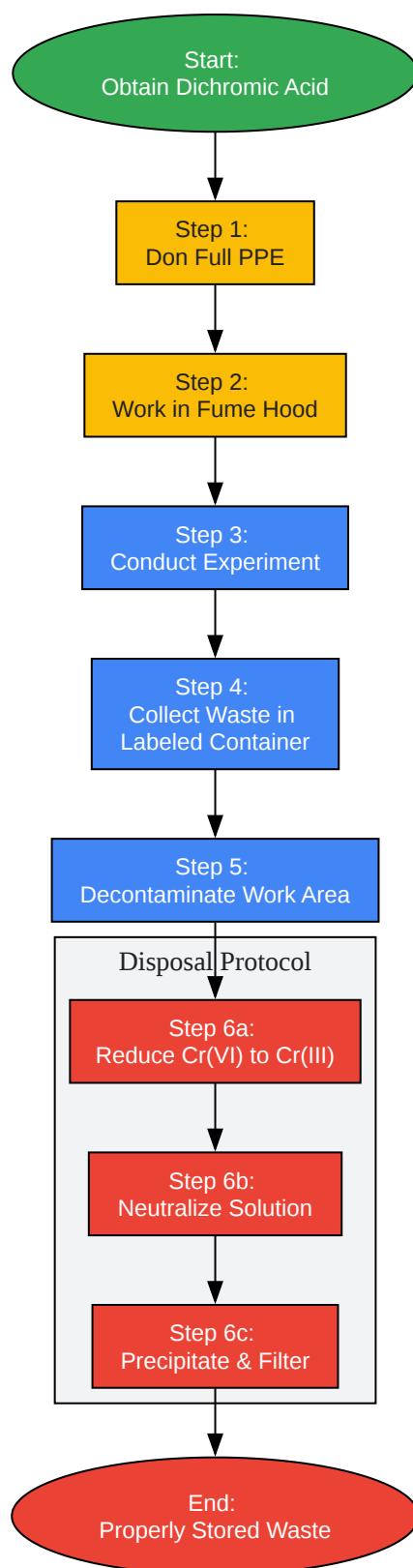
## Emergency First Aid

- Skin Contact: Immediately remove all contaminated clothing and flush the affected skin with water for at least 15 minutes.[1][2] Seek immediate medical attention.[1][2][3][4]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present.[1][2][3][4] Seek immediate medical attention.[1]

[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Inhalation: Move the individual to fresh air.[\[1\]](#)[\[2\]](#)[\[7\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water.[\[3\]](#) Seek immediate medical attention.[\[3\]](#)

## Workflow for Handling and Disposal of Dichromic Acid



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Caption: Workflow for the safe handling and disposal of Dichromic Acid.

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## References

- 1. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 2. safety.charlotte.edu [safety.charlotte.edu]
- 3. twu.edu [twu.edu]
- 4. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 5. nj.gov [nj.gov]
- 6. nmfrc.org [nmfrc.org]
- 7. research.arizona.edu [research.arizona.edu]
- 8. Reddit - The heart of the internet [reddit.com]
- 9. echemi.com [echemi.com]
- 10. newcomersupply.com [newcomersupply.com]
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